

Fluciclovine (^{18}F) PET/CT Imaging: Application Notes and Protocols for Preclinical Studies

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Fluciclovine (^{18}F)

Cat. No.: B1218386

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for the use of Fluciclovine (^{18}F) Positron Emission Tomography/Computed Tomography (PET/CT) in preclinical research. Fluciclovine (^{18}F), a synthetic amino acid radiotracer, is a valuable tool for in vivo visualization and quantification of amino acid transport, which is often upregulated in cancerous tissues.

Introduction to Fluciclovine (^{18}F)

Fluciclovine (^{18}F), also known as anti-1-amino-3- ^{18}F fluorocyclobutane-1-carboxylic acid (FACBC), is an analogue of the amino acid leucine. Its uptake in cells is primarily mediated by amino acid transporters, particularly the L-type Amino Acid Transporter 1 (LAT1) and Alanine, Serine, Cysteine Transporter 2 (ASCT2).^[1] These transporters are overexpressed in many types of cancer cells to meet the increased demand for amino acids required for rapid growth and proliferation.^{[1][2][3]} Unlike natural amino acids, Fluciclovine (^{18}F) is not significantly metabolized or incorporated into proteins, allowing for a clear and specific signal for PET imaging.^{[1][3]} This property makes it an excellent imaging biomarker for assessing tumor metabolism and response to therapy in various preclinical cancer models.

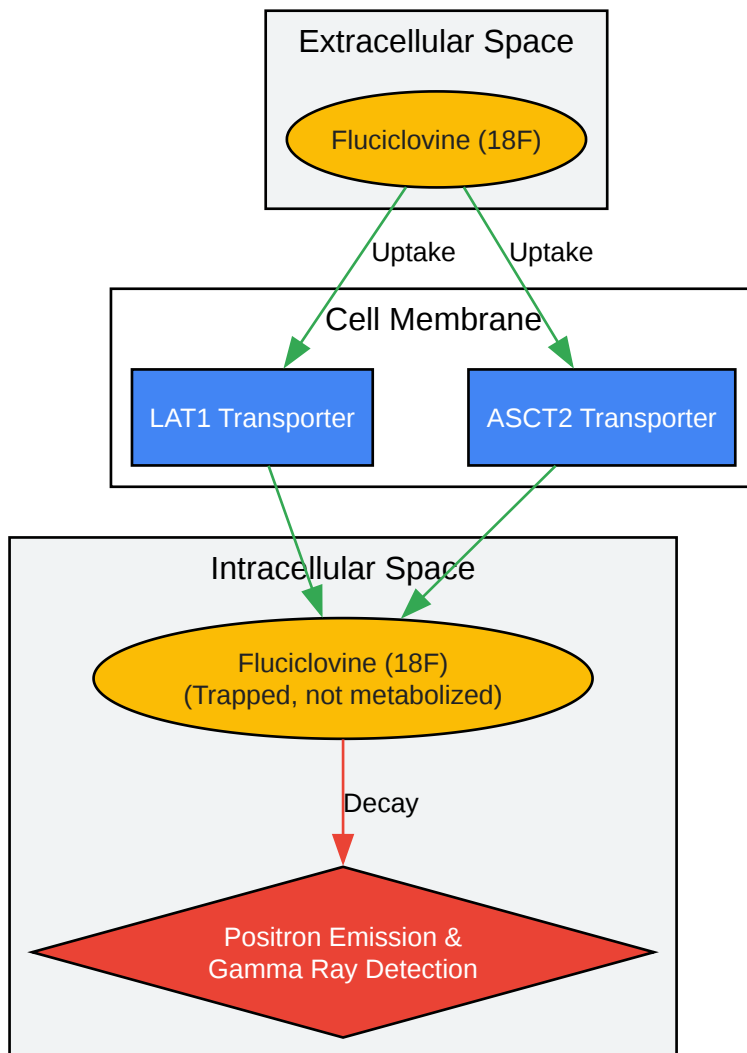
Key Applications in Preclinical Research

- **Tumor Detection and Staging:** Non-invasively identify and delineate tumor tissues with high amino acid metabolism.

- **Treatment Response Monitoring:** Quantitatively assess the efficacy of novel cancer therapies by measuring changes in Fluciclovine (^{18}F) uptake.
- **Pharmacodynamic (PD) Biomarker:** Serve as a PD biomarker to evaluate the in vivo effects of drugs targeting amino acid metabolism pathways.
- **Understanding Tumor Biology:** Investigate the role of amino acid transport in tumor progression and metastasis.

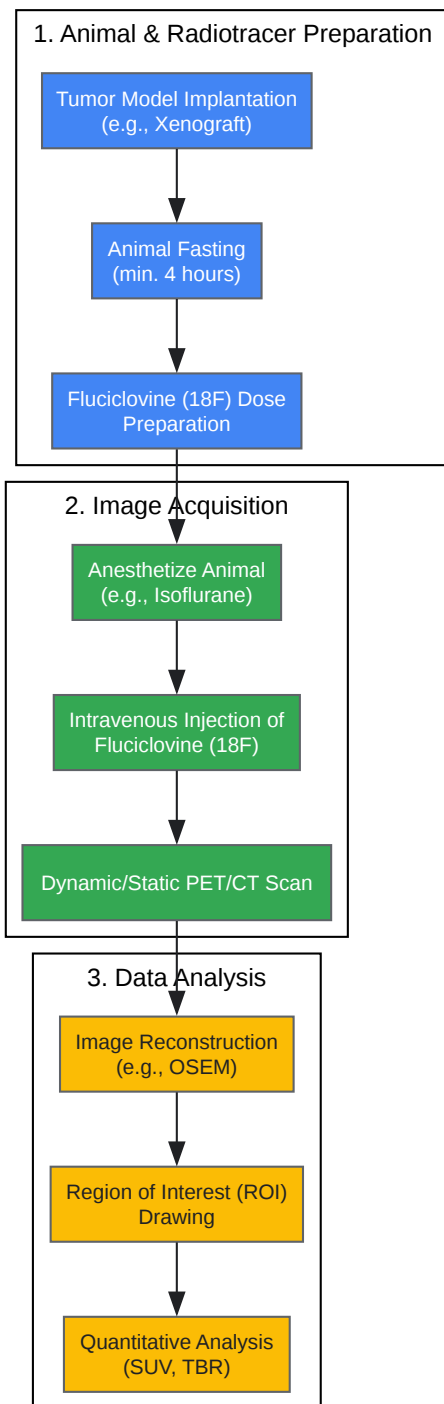
Signaling Pathway of Fluciclovine (^{18}F) Uptake

Fluciclovine (18F) Cellular Uptake Pathway

[Click to download full resolution via product page](#)

Caption: **Fluciclovine (18F)** cellular uptake mechanism.

Preclinical Experimental Workflow

Preclinical Fluciclovine (^{18}F) PET/CT Workflow[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Selective modification of fluciclovine (^{18}F) transport in prostate carcinoma xenografts - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Glioblastoma PET/MRI: kinetic investigation of ^{18}F rhPSMA-7.3, ^{18}F FET and ^{18}F fluciclovine in an orthotopic mouse model of cancer - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. eprints.whiterose.ac.uk [eprints.whiterose.ac.uk]
- To cite this document: BenchChem. [Fluciclovine (^{18}F) PET/CT Imaging: Application Notes and Protocols for Preclinical Studies]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1218386#fluciclovine-18f-pet-ct-imaging-protocol-for-preclinical-studies]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com